

A Spectroscopic Comparison of 4-Amino-3,5-dibromopyridine and Its Precursors

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Compound of Interest

Compound Name: 4-Amino-3,5-dibromopyridine

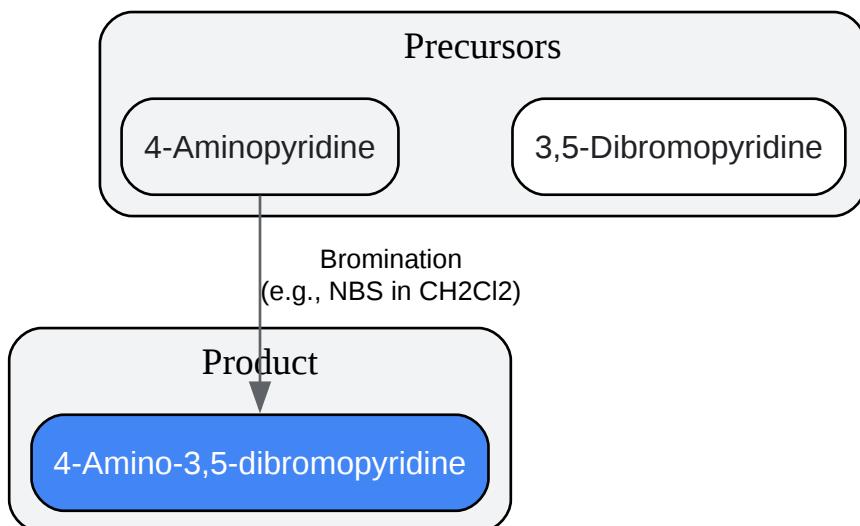
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This guide provides a detailed spectroscopic comparison of the pharmaceutical intermediate **4-Amino-3,5-dibromopyridine** with its common synthetic precursors, 4-aminopyridine and 3,5-dibromopyridine. The information presented is intended for researchers, scientists, and professionals in the field of drug development to facilitate the identification and characterization of these compounds.

Synthetic Pathway

The synthesis of **4-Amino-3,5-dibromopyridine** is commonly achieved through the electrophilic bromination of 4-aminopyridine. This reaction provides a direct route to the target molecule. Another related pyridine derivative, 3,5-dibromopyridine, is included in this comparison for its structural similarity and to aid in spectroscopic differentiation.



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